

Operational Guide: Safe Disposal of 2,3-Dimethyl-2-hexanol

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Compound of Interest

Compound Name: 2,3-Dimethyl-2-hexanol

CAS No.: 19550-03-9

Cat. No.: B102537

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Executive Summary & Immediate Action

2,3-Dimethyl-2-hexanol is a tertiary alcohol often mischaracterized in waste streams due to its higher molecular weight compared to common solvents like ethanol.[1] However, with a flash point of approximately 57°C (135°F), it falls directly under the EPA RCRA "Ignitable" classification (D001) [1, 2].

Core Directive: Do not dispose of this compound down the drain. It is water-insoluble and flammable. It must be segregated into Non-Halogenated Organic Solvent waste streams destined for fuel blending or incineration.

Chemical Characterization & Disposal Physics

To validate the disposal method, we must understand the physicochemical properties that dictate its behavior in a waste container.

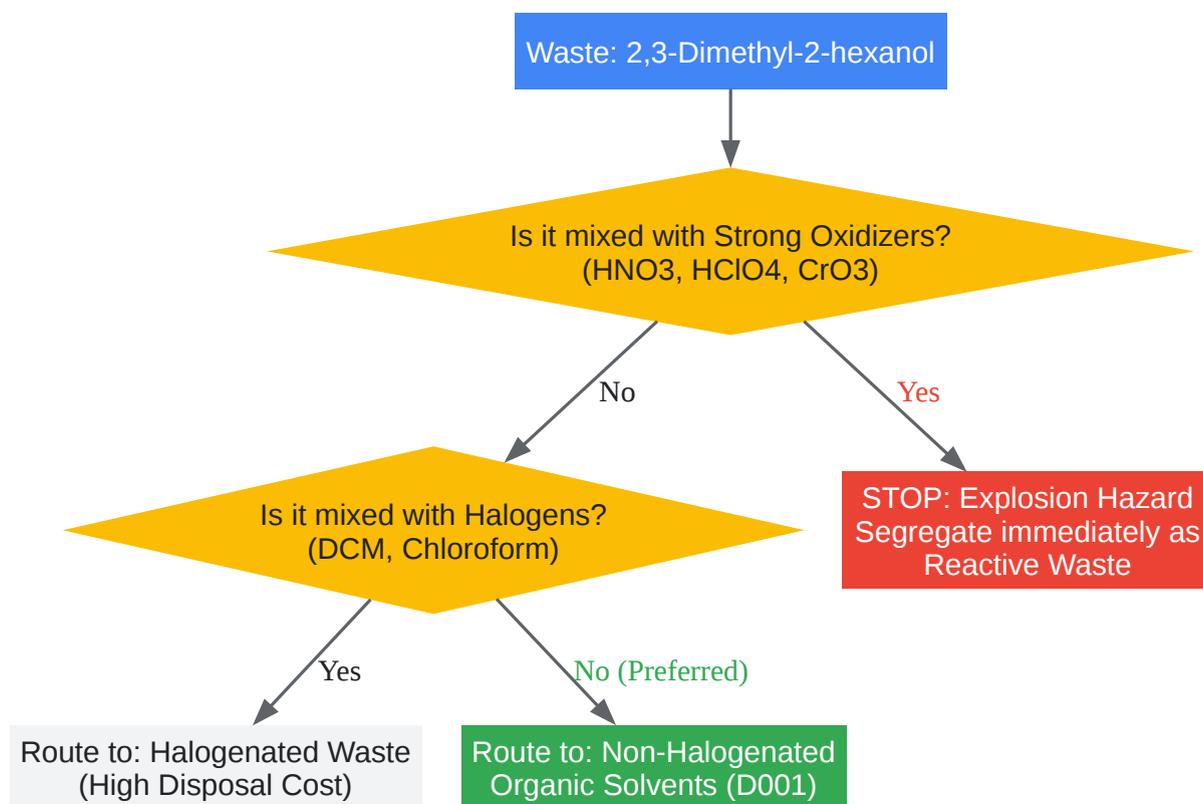
Table 1: Critical Disposal Parameters

Property	Value	Operational Implication
CAS Number	19550-03-9	Unique identifier for waste manifests.[1]
Flash Point	~57°C (135°F)	CRITICAL: < 60°C threshold makes it RCRA D001 Ignitable Waste [1].[1]
Water Solubility	Insoluble	Will phase separate in aqueous waste, creating a flammable top layer.[1] Do not mix with aqueous waste.
Specific Gravity	0.82 - 0.84	Lighter than water; floats on top, increasing vapor release risk.[1]
Reactivity	Tertiary Alcohol	Resistant to oxidation but reacts violently with strong oxidizers (e.g., Chromic acid, Permanganates).[1]

Pre-Disposal Segregation Logic (Self-Validating System)

The most common cause of laboratory waste accidents involving alcohols is improper segregation. **2,3-Dimethyl-2-hexanol** is compatible with other non-halogenated solvents (Acetone, Hexane) but must be isolated from oxidizers and reactive metals.[1]

The following logic flow represents a self-validating system: if you cannot answer "No" to the Oxidizer/Halogen checks, the waste stream is compromised.



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Figure 1: Waste segregation decision tree ensuring regulatory compliance and chemical compatibility.

Step-by-Step Disposal Protocol

Phase 1: Container Selection & Preparation

- Material: Use High-Density Polyethylene (HDPE) or Borosilicate Glass (Amber preferred). Avoid low-grade plastics that may soften upon prolonged exposure to organic solvents.
- Venting: Ensure the cap is vented if the waste contains traces of volatile mixtures, though **2,3-dimethyl-2-hexanol** itself has a relatively low vapor pressure compared to lower alcohols.[1]

Phase 2: Bulking & Transfer

- **Verify Absence of Oxidizers:** Confirm the receiving carboy does not contain nitric acid or perchlorates.
- **Grounding (Static Control):** When pouring volumes >4L, ground the receiving drum to prevent static discharge, as the flash point (57°C) is low enough to ignite under specific conditions [3].
- **Funnel Use:** Use a chemically resistant funnel (polypropylene or stainless steel).
- **Log Entry:** Immediately log the addition on the waste tag.

Phase 3: Labeling (RCRA Compliance)

The label **MUST** contain the following specific data points to be compliant with 40 CFR 262.17 [4]:

- **Chemical Name:** "Waste **2,3-Dimethyl-2-hexanol**" (Do not use abbreviations like "DMH").[1]
- **Hazard Class:** Ignitable.
- **Waste Code:**D001.

Emergency Spill Contingency

Because **2,3-Dimethyl-2-hexanol** is insoluble in water, water-based cleanup methods (mopping with wet rags) are ineffective and will spread the slick.[1]

Scenario: 500mL bottle breakage in the lab.

- **Evacuate & Ventilate:** Remove ignition sources. The vapor is heavier than air and may travel to ignition sources.
- **Containment:** Do not use water. Use inert absorbents such as:
 - Vermiculite[1]
 - Bentonite Clay (Kitty Litter)[1]

- Polypropylene absorbent pads (Oleophilic)[1]
- Cleanup:
 - Cover the spill from the outside in.
 - Scoop absorbed material into a wide-mouth HDPE jar.
 - Label as "Debris contaminated with Flammable Solvent (D001)."

Scientific Rationale (The "Why")

- Tertiary Structure Stability: Unlike primary alcohols, **2,3-dimethyl-2-hexanol** is a tertiary alcohol.[1] It resists oxidation to aldehydes or ketones under biological conditions. This persistence means it should be incinerated (thermal destruction) rather than discharged to wastewater treatment plants where it may pass through untreated [5].
- Ignitability vs. Combustibility: While the flash point (57°C) is near the upper limit of the "Flammable" definition (<60°C), regulatory bodies err on the side of caution. Treating it as D001 ensures it is handled with the same rigor as gasoline or acetone, preventing accidental ignition in compactor trucks or storage areas.

References

- U.S. Environmental Protection Agency (EPA). (2023). Defining Hazardous Waste: Ignitability (D001).[2] 40 CFR 261.21. [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (n.d.). Flammable Liquids Standard. [3] 29 CFR 1910.106. [\[Link\]](#)[1]
- Electronic Code of Federal Regulations (eCFR). (2023). Standards Applicable to Generators of Hazardous Waste. 40 CFR Part 262. [\[Link\]](#)[1]
- National Center for Biotechnology Information (NCBI). (2023). PubChem Compound Summary for CID 137270, **2,3-Dimethyl-2-hexanol**.[1][4] [\[Link\]](#)[1]

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Sources

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- [2. epa.gov \[epa.gov\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- [4. Page loading... \[wap.guidechem.com\]](#)
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